

The Structure of Tartryl-CoA: A Technical Guide

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Compound of Interest

Compound Name: Tartryl-CoA

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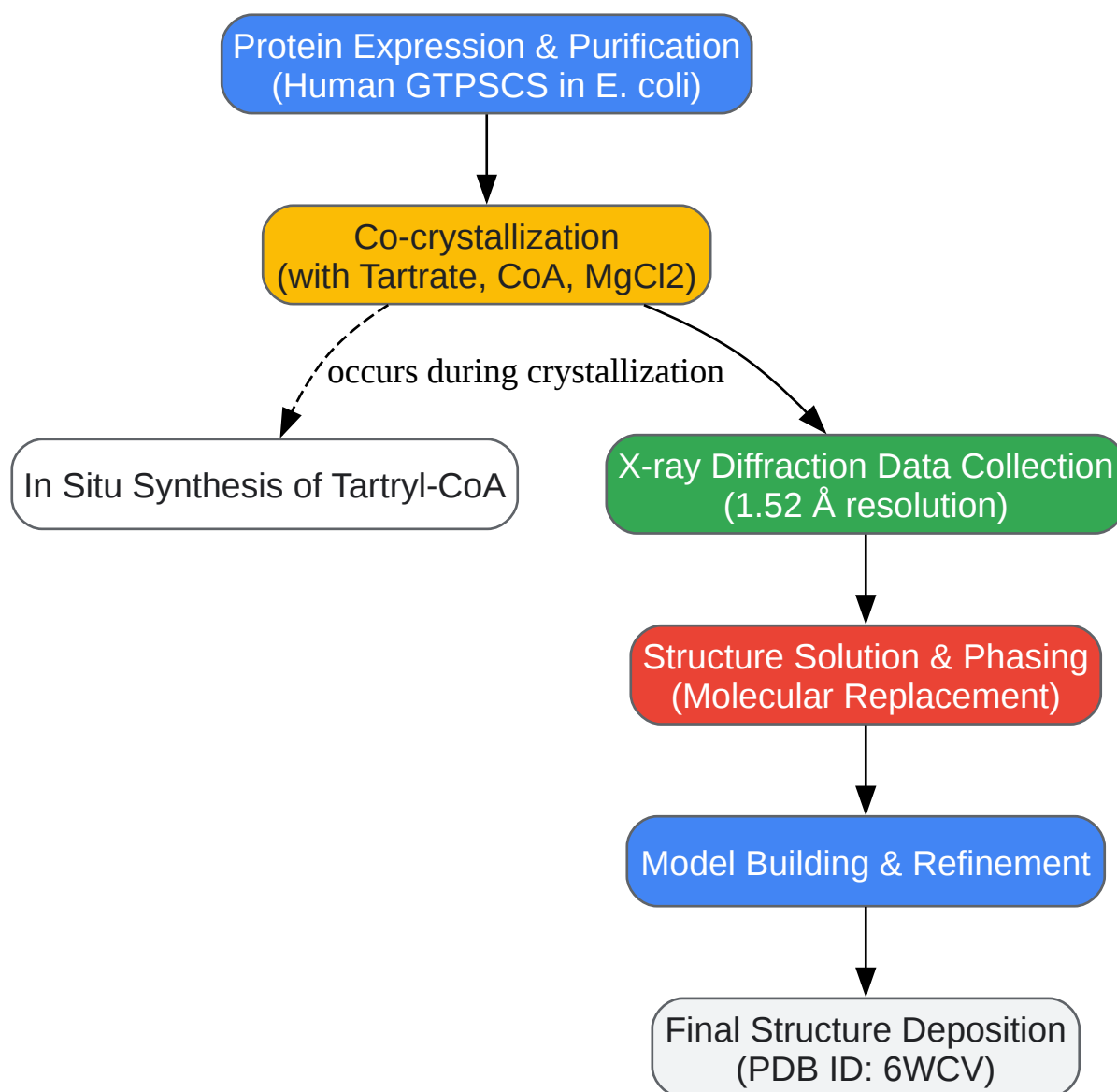
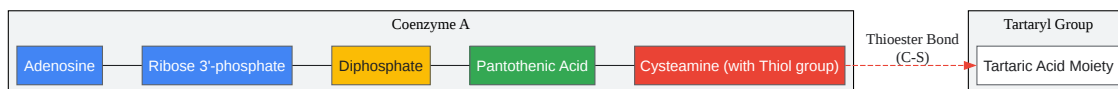
This guide provides an in-depth analysis of the structure of **Tartryl-CoA**, a significant molecule in the study of metabolic pathways. The following sections detail its chemical composition, three-dimensional structure, experimental determination, and its role as a metabolic inhibitor.

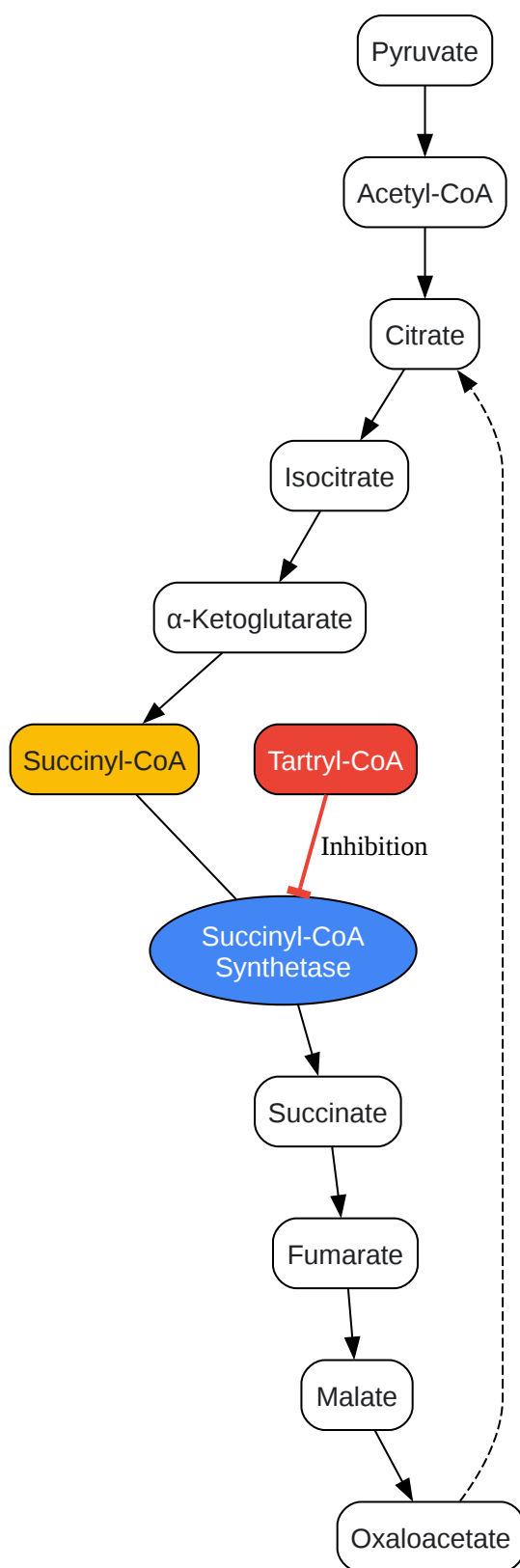
Core Structure and Properties of Tartryl-CoA

Tartryl-CoA is a thioester formed between tartaric acid and Coenzyme A (CoA). This linkage is crucial for its interaction with metabolic enzymes. The molecule's overall structure combines the complex nucleotide-derived Coenzyme A with the small dicarboxylic acid, tartrate.

Chemical Structure Visualization

The 2D chemical structure of **Tartryl-CoA** illustrates the covalent linkage between the tartaryl group and the sulfhydryl of Coenzyme A, forming a thioester bond.





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